

An In-depth Technical Guide to Emeguisin A (CAS Number: 117032-54-9)

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Compound of Interest

Compound Name: *Emeguisin A*

Cat. No.: *B14115352*

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For Researchers, Scientists, and Drug Development Professionals

Core Chemical Information

Emeguisin A is a chlorinated depsidone, a class of polyphenolic compounds, that was first isolated from the fungus *Emericella unguis*.^[1] It is a fungal metabolite with demonstrated antimicrobial and antiprotozoal activities.

Property	Value	Reference
CAS Number	117032-54-9	N/A
Molecular Formula	C ₂₃ H ₂₃ ClO ₅	[1]
Molecular Weight	414.9 g/mol	[1]
Synonyms	Emeguisin A	N/A
Appearance	Solid	N/A
Solubility	Soluble in solvents such as DMSO and methanol.	N/A
Storage	Recommended storage at -20°C.	N/A

Chemical Structure:

Caption: Workflow for the isolation and purification of fungal metabolites.

Chemical Synthesis

While a specific total synthesis of **Emeguisin A** has not been detailed in the readily available literature, general synthetic strategies for the depsidone core structure have been reported. These methods often involve the formation of a diaryl ether linkage followed by an intramolecular esterification to form the seven-membered ring. One common approach is the Ullmann condensation.

Biological Activity and Mechanism of Action

Emeguisin A has demonstrated notable biological activities, particularly against various pathogens.

Antimicrobial Activity

Emeguisin A exhibits activity against Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA), and the fungus *Cryptococcus neoformans*.

Organism	Activity	Value	Reference
<i>Staphylococcus aureus</i>	MIC	0.5 µg/mL	N/A
MRSA	MIC	0.5 µg/mL	N/A
<i>Cryptococcus neoformans</i>	MIC	0.5 µg/mL	N/A

Experimental Protocol: Minimum Inhibitory Concentration (MIC) Determination

The following is a standard broth microdilution protocol to determine the MIC of a compound.

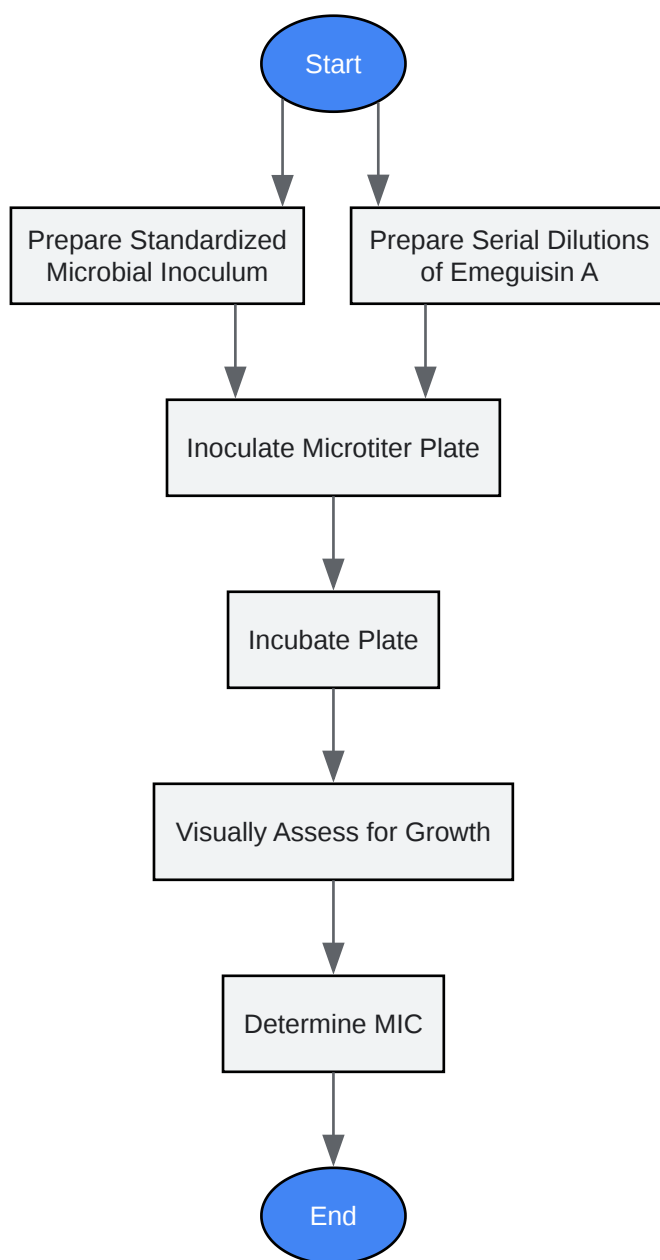
[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Preparation of Inoculum:
 - From a fresh culture of the test microorganism, prepare a standardized inoculum suspension in a suitable broth (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for

fungi) to a concentration of approximately 5×10^5 CFU/mL.

- Preparation of Compound Dilutions:
 - Prepare a stock solution of **Emeguisin A** in a suitable solvent (e.g., DMSO).
 - Perform serial two-fold dilutions of the stock solution in a 96-well microtiter plate containing the appropriate broth to achieve a range of desired concentrations.
- Inoculation and Incubation:
 - Inoculate each well of the microtiter plate with the standardized microbial suspension.
 - Include a positive control (microorganism with no compound) and a negative control (broth with no microorganism).
 - Incubate the plates at the optimal temperature for the growth of the microorganism (e.g., 37°C for bacteria, 30°C for fungi) for 18-24 hours.
- Determination of MIC:
 - The MIC is determined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

Logical Flow for MIC Determination:



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- To cite this document: BenchChem. [An In-depth Technical Guide to Emeguisin A (CAS Number: 117032-54-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14115352#cas-number-117032-54-9-chemical-information]

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